

Application Notes and Protocols: Preparation of PACOCF3 Stock Solution

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Compound of Interest

Compound Name: PACOCF3

Cat. No.: B115815

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Introduction

PACOCF3 (Palmityl trifluoromethyl ketone) is a potent and selective inhibitor of both Ca²⁺-dependent cytosolic phospholipase A2 (cPLA2) and Ca²⁺-independent phospholipase A2 (iPLA2)[1][2][3]. It is a cell-permeable analog of palmitic acid where the carboxylic acid group is replaced by a trifluoromethyl ketone. With an IC50 value of 3.8 μM for iPLA2, **PACOCF3** is a valuable tool for studying the roles of these enzymes in various signaling pathways, including inflammation, calcium signaling, and insulin secretion[1][3][4]. Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **PACOCF3** stock solutions.

Data Presentation

Table 1: Physicochemical Properties of **PACOCF3**

Property	Value	Reference
CAS Number	141022-99-3	[1] [2] [4]
Molecular Formula	C17H31F3O	[1] [4]
Molecular Weight	308.42 g/mol	[4] [5]
Appearance	White to off-white solid powder	[4] [5]
Purity	≥98%	[1]
Solubility	Soluble to 25 mM in DMSO and 50 mM in ethanol	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[4] [5]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[4] [5]

Table 2: Volume of Solvent Required for Various Stock Concentrations

Mass of PACOCF3	Desired Stock Concentration	Volume of DMSO	Volume of Ethanol
1 mg	1 mM	3.24 mL	3.24 mL
1 mg	5 mM	0.65 mL	0.65 mL
1 mg	10 mM	0.32 mL	0.32 mL
5 mg	1 mM	16.21 mL	16.21 mL
5 mg	5 mM	3.24 mL	3.24 mL
5 mg	10 mM	1.62 mL	1.62 mL
10 mg	1 mM	32.42 mL	32.42 mL
10 mg	5 mM	6.48 mL	6.48 mL
10 mg	10 mM	3.24 mL	3.24 mL

Note: The calculations are based on a molecular weight of 308.42 g/mol . Volumes are rounded for practical laboratory use.

Experimental Protocols

Materials

- **PACOCF3** powder (purity >98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Anhydrous Ethanol
- Sterile polypropylene or glass vials with secure caps
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Protocol for Preparing a 10 mM **PACOCF3** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **PACOCF3** stock solution in DMSO.

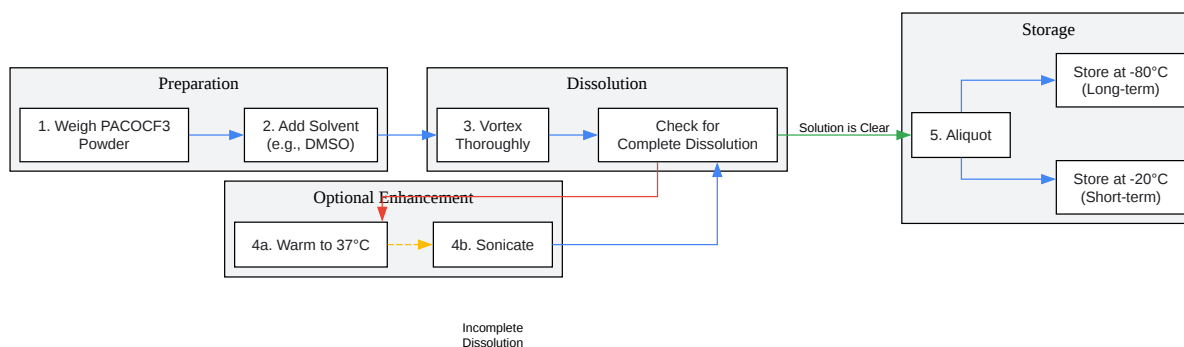
- Preparation:
 - Allow the vial of **PACOCF3** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure all equipment is clean and dry.
- Weighing **PACOCF3**:
 - Tare a sterile, clean microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh 3.08 mg of **PACOCF3** powder into the tube.

- Dissolution:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **PACOCF3** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Enhancing Solubility (if necessary):
 - If the solution is not clear, warm the tube to 37°C for a few minutes.[\[1\]](#)
 - Alternatively, or in addition, place the tube in an ultrasonic bath and sonicate for 5-10 minutes until the solution is clear.[\[1\]](#)[\[4\]](#) Be cautious to avoid overheating the sample.
- Storage:
 - For immediate use, the solution can be kept at room temperature, protected from light.
 - For short-term storage (up to 1 month), aliquot the stock solution into smaller, single-use volumes and store at -20°C.[\[4\]](#)[\[5\]](#)
 - For long-term storage (up to 6 months), aliquot and store at -80°C.[\[4\]](#)[\[5\]](#)
 - Avoid repeated freeze-thaw cycles.

Safety Precautions

- **PACOCF3** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Material Safety Data Sheet (MSDS) for complete safety information.

Mandatory Visualization



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Caption: Workflow for preparing a **PACOCF3** stock solution.

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